

Proper Disposal of Methyl Petroselinate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl petroselinate

Cat. No.: B1649338

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **methyl petroselinate**, a fatty acid methyl ester commonly used in various research applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Safety and Physical Properties

Methyl petroselinate, also known as methyl cis-6-octadecenoate, possesses physical and chemical properties that necessitate careful handling. While some safety data sheets for mixtures containing fatty acid methyl esters may not classify them as hazardous, pure **methyl petroselinate** is associated with certain risks.^{[1][2]} Key safety and physical data are summarized below.

Property	Value	Source
CAS Number	2777-58-4	[2][3]
Molecular Formula	C19H36O2	[2][3]
Molecular Weight	296.49 g/mol	[2][3]
Appearance	Colorless to Almost Colorless Liquid	[2]
Melting Point	-1°C	[2]
Boiling Point	208-210°C (at 10 Torr)	[2]
Flash Point	-1°C	[2]
Storage Temperature	-20°C	[2]
GHS Hazard Statements	H225 (Highly flammable liquid and vapor), H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H336 (May cause drowsiness or dizziness), H410 (Very toxic to aquatic life with long lasting effects)	[2]

Spills and Immediate Containment

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.

Experimental Protocol for Spill Containment:

- Ensure Proper Ventilation: Work in a well-ventilated area.[1]
- Wear Personal Protective Equipment (PPE): At a minimum, this should include safety goggles, chemical-resistant gloves, and a lab coat.

- Contain the Spill: Use an inert, absorbent material like vermiculite, dry sand, or earth to cover the spill. Do not use combustible materials such as sawdust.
- Collect the Absorbed Material: Use non-sparking tools to collect the absorbed material.[\[1\]](#)
- Package for Disposal: Place the contaminated material into a designated, labeled, and sealable container for hazardous waste.[\[1\]](#)
- Clean the Area: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Report the Spill: Report the incident to the appropriate local authorities or as required by institutional protocols.[\[1\]](#)

Disposal Procedure

The disposal of **methyl petroselinate** must be conducted in accordance with all applicable federal, state, and local regulations.[\[1\]](#) Improper disposal can lead to environmental harm and legal repercussions.

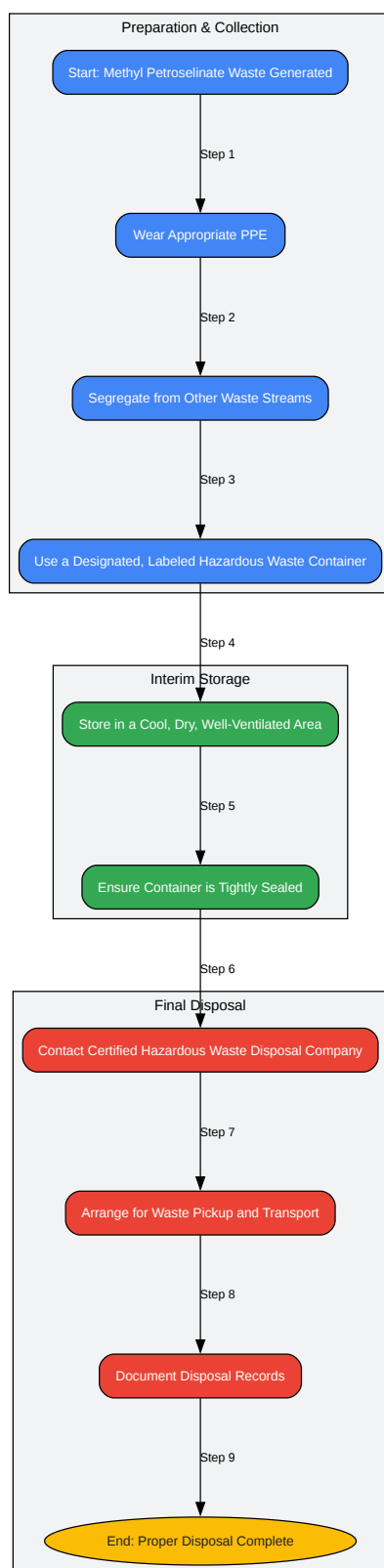
Step-by-Step Disposal Guidance:

- Segregate Waste: Do not mix **methyl petroselinate** waste with other waste streams.[\[4\]](#) It should be collected in a dedicated, properly labeled hazardous waste container.
- Container Management: Ensure the waste container is compatible with **methyl petroselinate**, tightly sealed, and stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[5\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Methyl Petroselinate**," the associated hazards (e.g., "Flammable Liquid"), and the accumulation start date.
- Engage a Certified Disposal Facility: Arrange for the collection and disposal of the hazardous waste through a certified and licensed environmental management company.[\[6\]](#) These facilities are equipped to handle and treat chemical waste in compliance with environmental regulations.[\[6\]](#)

- Documentation: Maintain a record of all disposed chemicals, including the quantity, date of disposal, and the disposal company used.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **methyl petroselinate**.



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Figure 1. Logical workflow for the proper disposal of **methyl petroselinate**.

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